

A Comparative Guide to the Elemental Analysis of (4-Chlorobenzyl)hydrazine Methanesulfonate

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Compound of Interest

Compound Name: (4-Chlorobenzyl)hydrazine
methanesulfonate

CAS No.: 1638351-23-1

Cat. No.: B3108089

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of pharmaceutical research and drug development, the precise characterization of novel chemical entities is not merely a procedural step but the foundation of scientific validity and regulatory compliance. **(4-Chlorobenzyl)hydrazine methanesulfonate** is a compound of interest, and like any synthesized active pharmaceutical ingredient (API) or intermediate, its empirical formula must be unequivocally confirmed. Elemental analysis serves as the primary, quantitative method to verify the mass percentages of the constituent elements against their theoretical values.

This guide provides an in-depth, technical comparison of methodologies for the elemental analysis of **(4-Chlorobenzyl)hydrazine methanesulfonate**. Moving beyond a simple recitation of protocols, we will explore the causality behind the selection of specific techniques, establish a framework for self-validating results, and compare the "gold standard" combustion methods

with complementary analytical technologies that, together, provide a holistic characterization of the compound.

Section 1: Theoretical Composition - The Benchmark for Purity

The first step in any elemental analysis workflow is to establish the theoretical benchmark derived from the compound's molecular formula. This calculated profile is the absolute standard against which all experimental data will be measured.

Compound: **(4-Chlorobenzyl)hydrazine methanesulfonate** Molecular Formula:

C₈H₁₃ClN₂O₃S Molecular Weight: 252.71 g/mol

Based on this formula, the theoretical mass percentages of each element are calculated as follows:

Element	Symbol	Atomic Weight (g/mol)	Atoms in Molecule	Total Mass (g/mol)	Theoretical Mass %
Carbon	C	12.011[1][2]	8	96.088	38.02%
Hydrogen	H	1.008[3][4]	13	13.104	5.18%
Chlorine	Cl	35.45[5][6][7]	1	35.450	14.03%
Nitrogen	N	14.007[8][9][10]	2	28.014	11.08%
Oxygen	O	15.999[11][12][13]	3	47.997	18.99%
Sulfur	S	32.06[14][15][16]	1	32.060	12.69%
Total	252.713	100.00%			

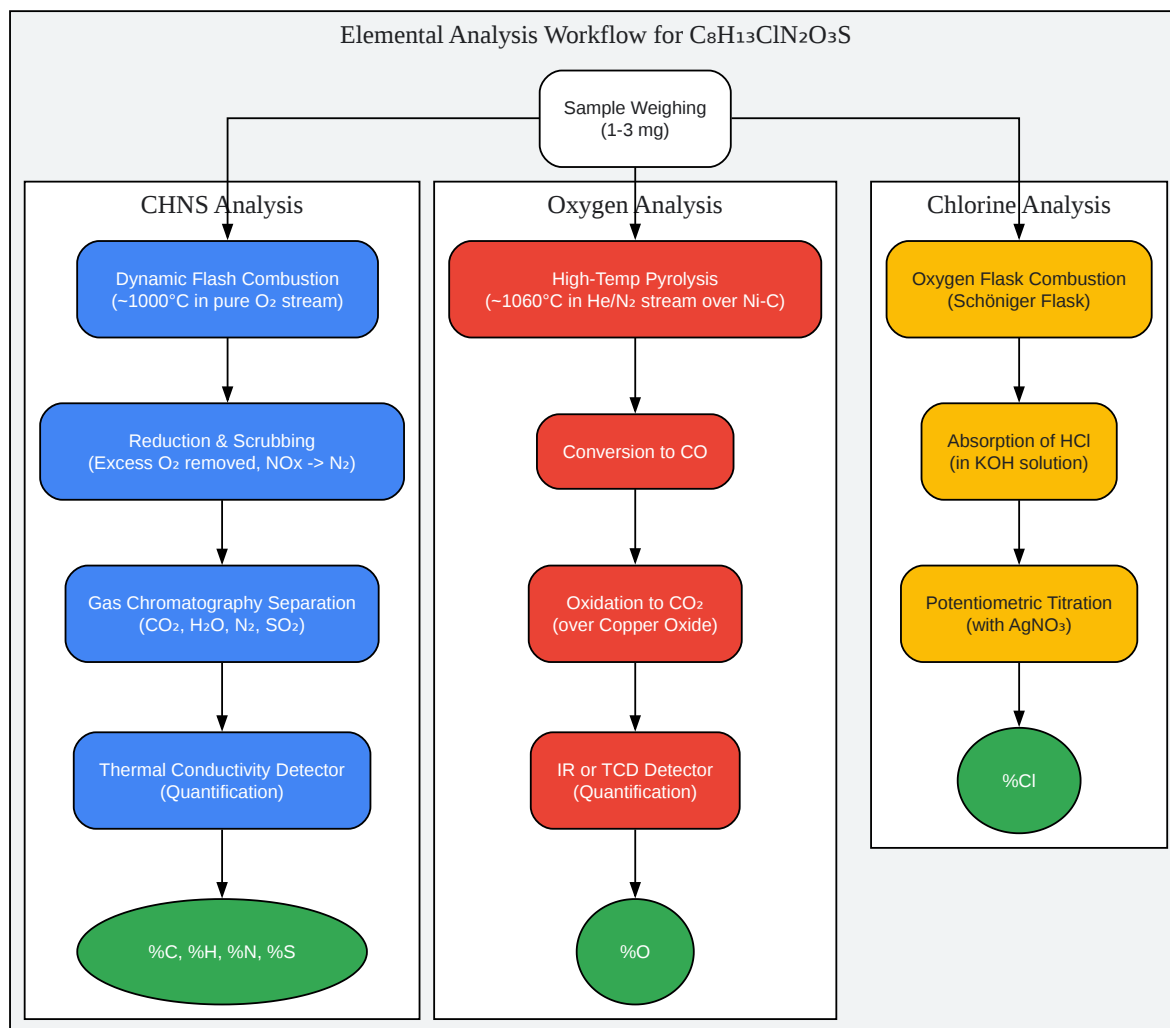
Acceptance criteria for experimental results in academic and industrial settings are stringent. For a sample to be considered pure, the experimentally determined values should typically be

within $\pm 0.4\%$ of these theoretical percentages^[3].

Section 2: The Gold Standard - A Multi-faceted Combustion Analysis Approach

No single instrument can determine the mass percentage of all six elements in this compound simultaneously. Oxygen must be analyzed via pyrolysis, and while modern CHNS analyzers are common, the classic and robust method for halogen determination remains the oxygen flask combustion. Therefore, a comprehensive and definitive elemental analysis requires a three-pronged strategy.

Workflow for Complete Elemental Analysis



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